

# Essential Safety and Operational Guide for Handling 2-Methoxy-6-methylphenol

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## Compound of Interest

Compound Name: 2-Methoxy-6-methylphenol

Cat. No.: B7767187

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **2-Methoxy-6-methylphenol**, tailored for research scientists and drug development professionals. The following procedures are designed to ensure a safe laboratory environment.

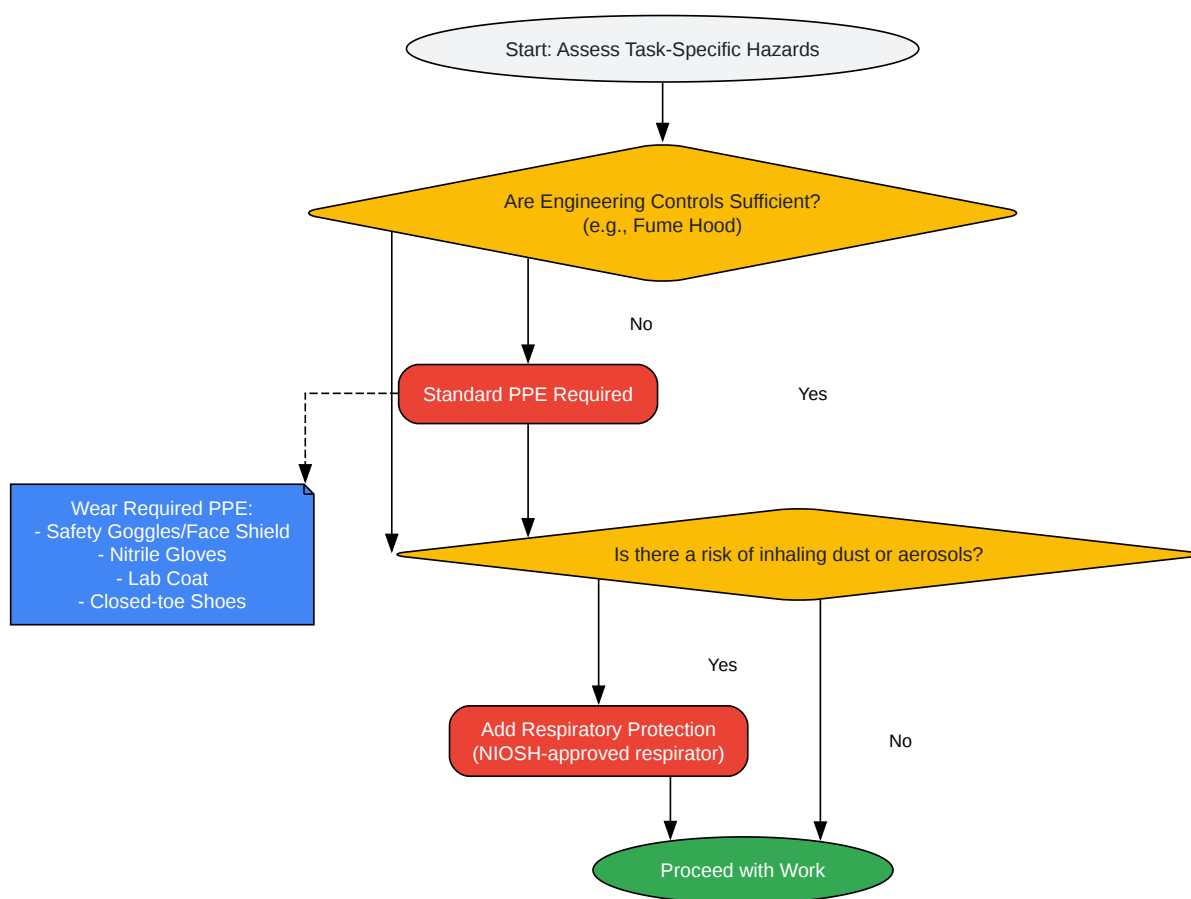
## Hazard Identification and Classification

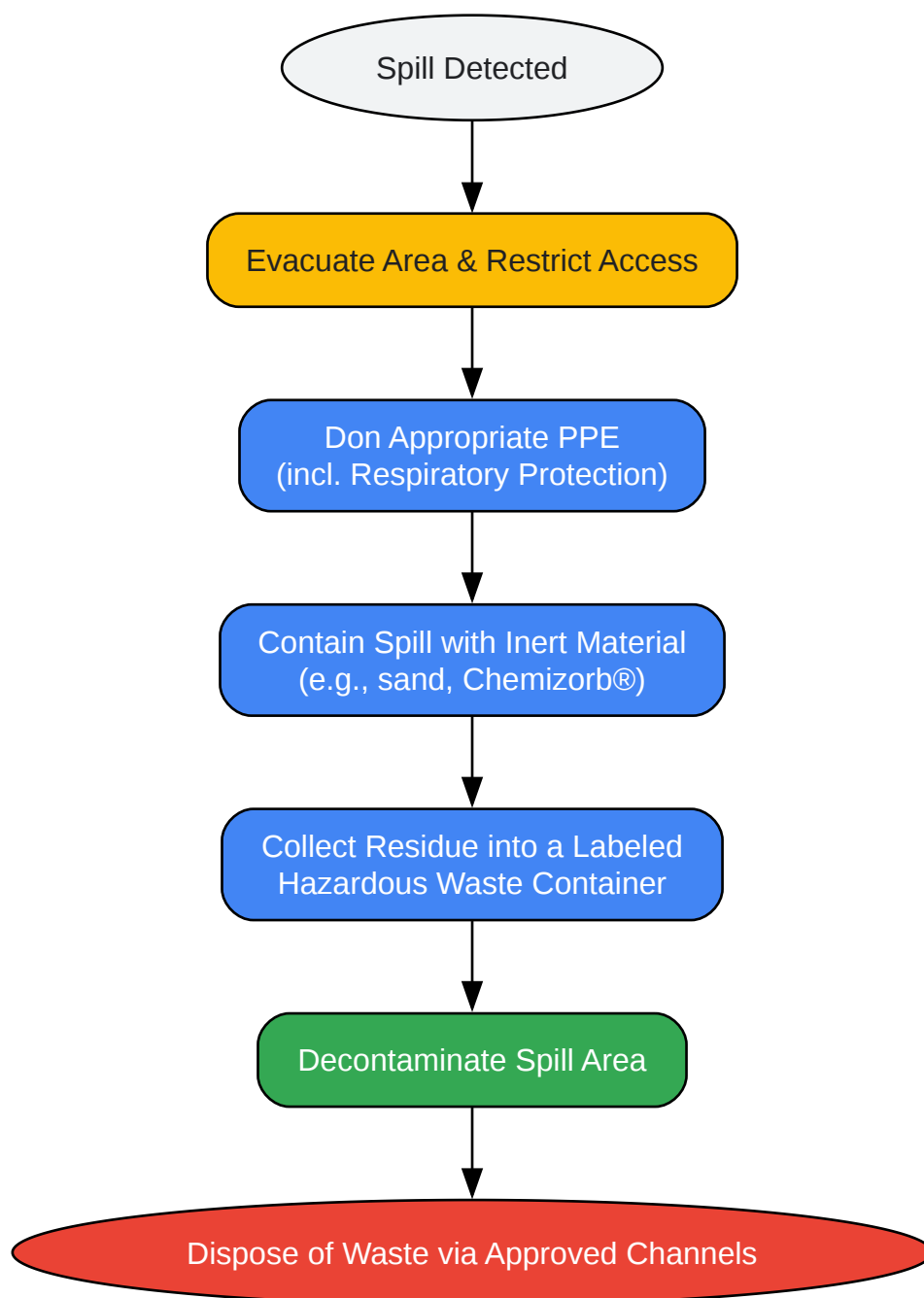
**2-Methoxy-6-methylphenol** is classified as a hazardous substance. The primary hazards associated with this chemical are skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> It is harmful if swallowed and is also toxic to aquatic life with long-lasting effects.<sup>[1][2][4]</sup>

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed[2][4]
Skin Irritation	Category 2	Warning	H315: Causes skin irritation[1][2][4]
Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[1][2][4]
Respiratory Irritation	Category 3	Warning	H335: May cause respiratory irritation[1]
Chronic Aquatic Toxicity	Category 2	Warning	H411: Toxic to aquatic life with long lasting effects[1]

## Personal Protective Equipment (PPE) Protocol

A systematic approach to selecting and using Personal Protective Equipment (PPE) is critical to minimize exposure to **2-Methoxy-6-methylphenol**. Always use PPE as the final line of defense, after implementing engineering and administrative controls.[5][6]





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